

In-Depth Technical Guide to Quizalofop-ethyl-d3

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Compound of Interest

Compound Name: Quizalofop-ethyl-d3

Cat. No.: B1413714

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Quizalofop-ethyl-d3**, a deuterated isotopologue of the herbicide Quizalofop-ethyl. This document is intended for researchers, scientists, and professionals in drug development and related fields who require detailed technical information, including molecular properties, analytical methodologies, and biological mechanisms.

Core Molecular Data

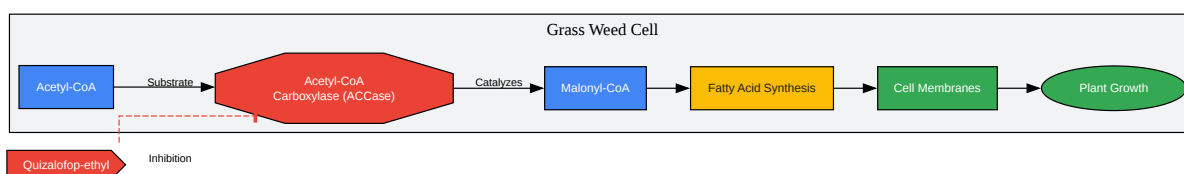
The inclusion of deuterium in **Quizalofop-ethyl-d3** results in a higher molecular weight compared to the non-labeled compound. This key difference is fundamental for its use as an internal standard in quantitative analytical studies.

| Compound | Molecular Formula | Molecular Weight (g/mol) |
|---------------------|--|-----------------------------|
| Quizalofop-ethyl | C ₁₉ H ₁₇ ClN ₂ O ₄ | 372.8[1] |
| Quizalofop-ethyl-d3 | C ₁₉ H ₁₄ D ₃ ClN ₂ O ₄ | 375.82 - 375.83[2][3][4][5] |

Mode of Action: Inhibition of Acetyl-CoA Carboxylase

Quizalofop-ethyl is a selective, systemic herbicide that targets grassy weeds.[6] Its herbicidal activity stems from the inhibition of the enzyme acetyl-CoA carboxylase (ACCase).[6][7][8] ACCase is a critical enzyme in the biosynthesis of fatty acids, which are essential components

of cell membranes.[6] By inhibiting this enzyme, Quizalofop-ethyl disrupts the formation of new cell membranes, ultimately leading to the death of the weed.[6][7] Broadleaf plants are not affected because their ACCase enzyme has a different structure that is not recognized by the herbicide.[6]



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Figure 1: Simplified signaling pathway of Quizalofop-ethyl's herbicidal action.

Experimental Protocols

Synthesis of Quizalofop-ethyl Intermediate

A key intermediate in the synthesis of Quizalofop-ethyl is 2-(4-hydroxyphenoxy)-6-chloroquinoxaline. A method for its synthesis is as follows:

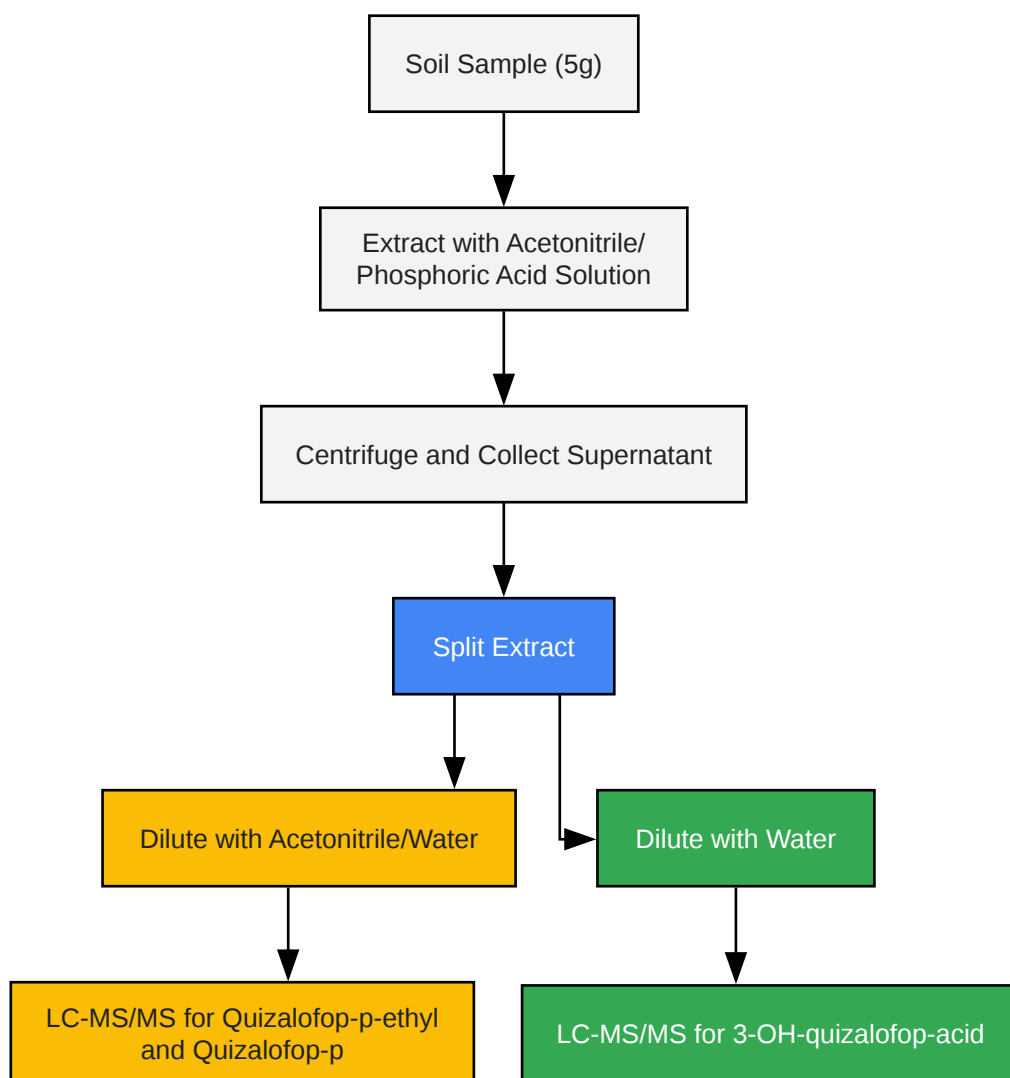
- **Reaction Setup:** In a four-necked flask, combine 2,6-dichloroquinoxaline and hydroquinone in a mixed solvent system.
- **Heating and Alkali Addition:** Heat the mixture and slowly add liquid alkali.
- **Reaction and Isolation:** Maintain the temperature to allow the reaction to proceed. After the reaction is complete, separate the organic solvent.
- **Purification:** Cool the remaining solution to allow the product to crystallize. The resulting solid is then washed to yield high-purity 2-(4-hydroxyphenoxy)-6-chloroquinoxaline.

This process is a foundational step in the multi-step synthesis of Quizalofop-ethyl.[9]

Analytical Method for Quizalofop-p-ethyl in Soil

This protocol describes the extraction and analysis of Quizalofop-p-ethyl and its metabolites from soil samples using Liquid Chromatography with tandem mass spectrometry (LC-MS/MS).

- Sample Extraction:
 - A 5 g soil sample is extracted by shaking with a solution of acetonitrile and 6% phosphoric acid in water (80:20, v/v).[\[10\]](#)
 - The extraction is repeated.[\[10\]](#)
- Sample Preparation for LC-MS/MS:
 - An aliquot of the extract is diluted with an acetonitrile-water mixture (90:10, v/v) for the analysis of Quizalofop-p-ethyl and its metabolite quizalofop-p.[\[10\]](#)
 - A separate aliquot is diluted with water for the analysis of the metabolite 3-OH-quizalofop-acid.[\[10\]](#)
- LC-MS/MS Analysis:
 - The prepared samples are injected into an LC-MS/MS system for quantification.[\[10\]](#)
 - The method is validated at fortification levels of 0.005 mg/kg and 0.05 mg/kg for Quizalofop-p-ethyl.[\[10\]](#)



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Figure 2: Workflow for the analysis of Quizalofop-p-ethyl in soil.

Determination of Quizalofop-p-ethyl in Beans using QuEChERS and HPLC-DAD

This method provides a protocol for the determination of Quizalofop-p-ethyl residues in beans.

- Sample Preparation (QuEChERS): An improved Quick, Easy, Cheap, Effective, Rugged, and Safe (QuEChERS) method is used for sample extraction and cleanup.[11]
- Chromatographic Conditions:

- Instrument: High-Performance Liquid Chromatography with a Diode Array Detector (HPLC-DAD).[11]
- Mobile Phase: A mixture of acetonitrile and acidified water.[11]
- Flow Rate: Optimized for separation and detection.[11]
- Detection Wavelength: Set for optimal absorbance of Quizalofop-p-ethyl.[11]
- Quantification: The concentration of Quizalofop-p-ethyl is determined by comparing the peak area in the sample chromatogram to a standard curve. The limit of detection for Quizalofop-p-ethyl is 0.003 mg/kg.[11]

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References

- 1. Quizalofop-ethyl | C₁₉H₁₇CIN₂O₄ | CID 53518 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. (±)-Quizalofop-ethyl-d₃ (propionate-3,3,3-d₃) [lgcstandards.com]
- 3. (±)-Quizalofop-ethyl-d₃ (propionate-3,3,3-d₃) [lgcstandards.com]
- 4. cdn isotopes.com [cdnisotopes.com]
- 5. Quizalofop-ethyl D₃ (3,3,3 D₃) 100 µg/mL in Acetone [lgcstandards.com]
- 6. How Quizalofop-P-ethyl Targets Grassy Weeds with Precision in Crop Fields [jindunchemical.com]
- 7. pomais.com [pomais.com]
- 8. ACTION | TARGA Quizalofop | Nissan Chemical Corporation [nissanchem.co.jp]
- 9. CN102775359A - New synthesis method of high-content quizalofop-ethyl intermediate - Google Patents [patents.google.com]
- 10. epa.gov [epa.gov]
- 11. qascf.com [qascf.com]

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